

# Evoxac (Cevimeline) in Autoimmune Disease Models: A Technical Guide

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Compound Name: *Evoxac*  
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## Introduction

**Evoxac**, the brand name for cevimeline hydrochloride, is a cholinergic agent that acts as a muscarinic receptor agonist with high affinity for M1 and M3 receptors.[1][2] Primarily approved for the treatment of xerostomia (dry mouth) in patients with Sjögren's syndrome, its mechanism of action extends beyond its secretagogue effects, implicating a potential role in the modulation of autoimmune responses.[3][4] Sjögren's syndrome is a systemic autoimmune disease characterized by lymphocytic infiltration of exocrine glands, leading to symptoms of dry mouth and eyes.[4] This guide provides an in-depth technical overview of the role of **Evoxac** in preclinical models of autoimmune diseases, with a focus on its immunomodulatory effects, experimental protocols, and quantitative outcomes.

## Mechanism of Action in Autoimmunity

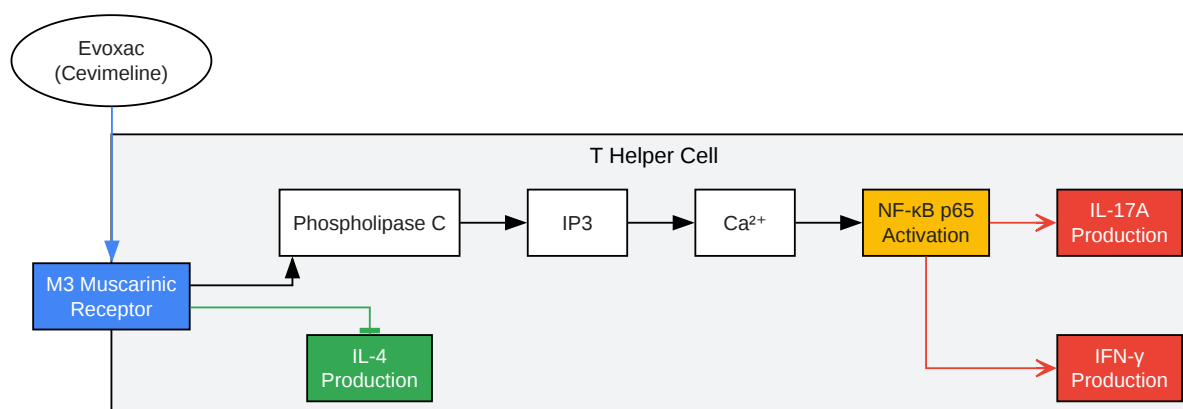
Cevimeline's primary therapeutic effect in Sjögren's syndrome is attributed to its agonistic activity on M3 muscarinic receptors located on the surface of salivary and lacrimal gland epithelial cells.[3] Activation of these G-protein coupled receptors stimulates the phospholipase

C signaling pathway, leading to an increase in intracellular calcium and subsequent secretion of saliva and tears.[3]

Beyond this well-established secretagogue function, emerging evidence suggests that muscarinic M3 receptors are expressed on immune cells, including T lymphocytes, and play a role in modulating inflammatory responses.[5] This has significant implications for the understanding of cevimeline's effects in the context of autoimmune diseases.

## Immunomodulatory Signaling Pathways

Recent studies have elucidated a direct role for M3 muscarinic receptor signaling in T helper (Th) cells. Activation of these receptors on memory Th cells has been shown to promote a pro-inflammatory phenotype. This is primarily mediated through the activation of the NF- $\kappa$ B p65 pathway.[5] This signaling cascade leads to an increased production of the pro-inflammatory cytokines Interferon-gamma (IFN- $\gamma$ ) and Interleukin-17A (IL-17A), both of which are key players in the pathogenesis of many autoimmune diseases.[5] Conversely, M3 receptor stimulation has been observed to suppress the production of the anti-inflammatory cytokine IL-4.[5]



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M3R Signaling in T Helper Cells

## Preclinical Autoimmune Disease Models

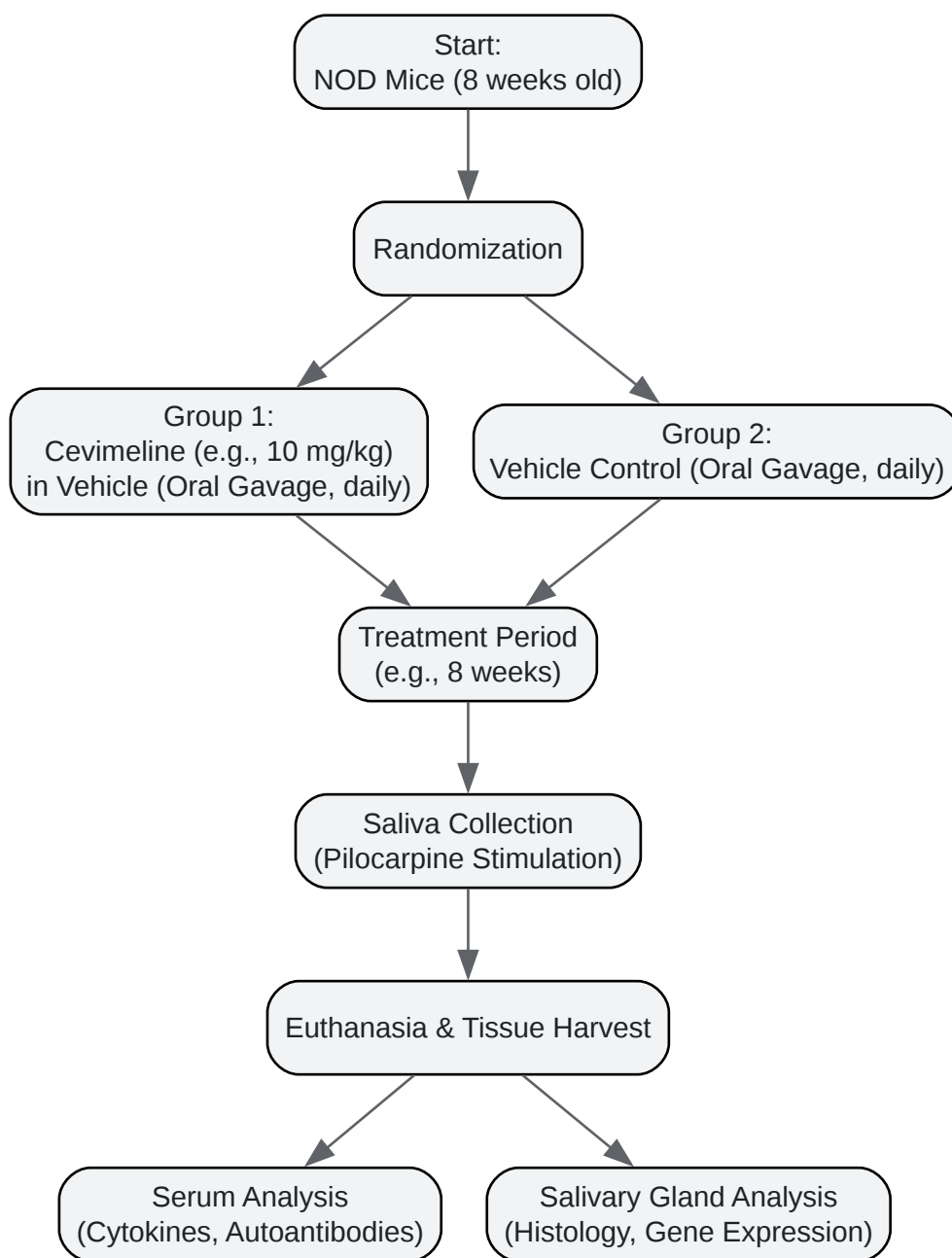
The primary animal model utilized to study the effects of cevimeline in an autoimmune context is the Non-Obese Diabetic (NOD) mouse, a well-established model for Sjögren's syndrome.[6] [7] These mice spontaneously develop lymphocytic infiltrates in their salivary and lacrimal glands, leading to hyposalivation, mimicking the human disease.[6]

## Experimental Protocols

Below are detailed methodologies for key experiments involving cevimeline in the NOD mouse model of Sjögren's syndrome.

### 1. Animal Model and Cevimeline Administration:

- **Animal Strain:** Female Non-Obese Diabetic (NOD/ShiLtJ) mice are typically used, as they more reliably develop Sjögren's-like symptoms. Age-matched, non-autoimmune strains such as BALB/c or C57BL/6 serve as controls.
- **Disease Progression:** The development of sialadenitis in NOD mice is progressive. Early signs of inflammation can be detected around 8-12 weeks of age, with a significant decrease in salivary function occurring between 17 and 24 weeks.[7]
- **Cevimeline Preparation:** Cevimeline hydrochloride is dissolved in a sterile vehicle, typically 0.5% methylcellulose or sterile saline, for administration.
- **Administration Protocol:**
  - **Route:** Oral gavage is a common route for precise dosing.
  - **Dosage:** Doses ranging from 1 mg/kg to 10 mg/kg have been used in murine models.[8]
  - **Frequency:** Administration is typically once or twice daily.
  - **Duration:** Treatment duration can range from a single dose for acute salivary flow measurements to several weeks for chronic studies assessing inflammation and glandular function.



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### Experimental Workflow in NOD Mice

#### 2. Measurement of Salivary Flow Rate:

- **Stimulation:** Salivary secretion is stimulated by a subcutaneous or intraperitoneal injection of a secretagogue, typically pilocarpine (e.g., 0.5 mg/kg body weight).

- **Collection:** Pre-weighed cotton balls are placed in the oral cavity of the anesthetized mouse for a defined period (e.g., 15 minutes).
- **Quantification:** The cotton balls are re-weighed, and the difference in weight is used to determine the volume of secreted saliva (assuming  $1 \text{ mg} = 1 \mu\text{L}$ ). The salivary flow rate is expressed as  $\mu\text{L}/\text{minute}$  or  $\mu\text{L}/\text{gram}$  of body weight.

### 3. Histological Analysis of Salivary Glands:

- **Tissue Processing:** Submandibular salivary glands are harvested, fixed in 10% neutral buffered formalin, and embedded in paraffin.
- **Staining:** Sections (e.g.,  $5 \mu\text{m}$ ) are stained with Hematoxylin and Eosin (H&E) to visualize the tissue architecture and inflammatory infiltrates.
- **Scoring:** The severity of sialadenitis is quantified using a focus score. A focus is defined as an aggregate of at least 50 lymphocytes. The focus score is the number of foci per  $4 \text{ mm}^2$  of glandular tissue.[\[5\]](#)

### 4. Immunological Assessments:

- **Serum Cytokine Analysis:** Blood is collected via cardiac puncture, and serum is separated. The concentrations of key cytokines (e.g., IFN- $\gamma$ , IL-17A, IL-4, IL-6, TNF- $\alpha$ ) are measured using multiplex bead-based assays (e.g., Luminex) or specific ELISAs.
- **Flow Cytometry of Gland-Infiltrating Lymphocytes:** Salivary glands are digested enzymatically to create a single-cell suspension. Cells are then stained with fluorescently labeled antibodies against immune cell surface markers (e.g., CD3, CD4, CD8, B220) and intracellular cytokines to characterize the infiltrating lymphocyte populations.

## Quantitative Data from Preclinical and Clinical Studies

The following tables summarize quantitative data from studies evaluating cevimeline in both preclinical models and clinical trials in Sjögren's syndrome patients.

Table 1: Preclinical Efficacy of Cevimeline in Murine Models of Sjögren's Syndrome

| Parameter     | Animal Model             | Treatment                          | Outcome                 | Reference |
|---------------|--------------------------|------------------------------------|-------------------------|-----------|
| Salivary Flow | NOD Mice                 | Cevimeline<br>(dose-<br>dependent) | Increased<br>salivation | [4]       |
| Salivary Flow | X-ray Irradiated<br>Rats | Cevimeline<br>(dose-<br>dependent) | Induced<br>salivation   | [4]       |

Table 2: Clinical Efficacy of Cevimeline in Sjögren's Syndrome Patients

| Parameter                           | Study Design                                          | Treatment Group                                 | Placebo Group              | P-value | Reference |
|-------------------------------------|-------------------------------------------------------|-------------------------------------------------|----------------------------|---------|-----------|
| Subjective Improvement in Dry Mouth | 12-week, randomized, double-blind, placebo-controlled | 66.1% (30 mg, t.i.d.)                           | 37.1%                      | 0.0004  | [2]       |
| Subjective Improvement in Dry Eyes  | 12-week, randomized, double-blind, placebo-controlled | 38.7% (30 mg, t.i.d.)                           | 24.3%                      | 0.0453  | [2]       |
| Increased Salivary Flow             | 12-week, randomized, double-blind, placebo-controlled | Statistically significant increase              | -                          | 0.007   | [2]       |
| Global Assessment of Dryness        | 6-week, randomized, double-blind, placebo-controlled  | Significant improvement (30 mg & 60 mg, t.i.d.) | No significant improvement | <0.05   | [9]       |

## Cevimeline in Other Autoimmune Disease Models

While the majority of research on cevimeline in autoimmune models has focused on Sjögren's syndrome, the expression of M3 muscarinic receptors on immune cells suggests a potential role in other autoimmune conditions.

A study investigating the role of the M3 receptor in a collagen antibody-induced arthritis (CAIA) model in mice, a model for rheumatoid arthritis, found that M3 receptor-deficient mice exhibited more severe bone destruction compared to wild-type mice.<sup>[6]</sup> This suggests that M3 receptor signaling may have a protective role in this context, a finding that contrasts with the pro-inflammatory effects observed in isolated T cells. This highlights the complex and context-dependent nature of the cholinergic system's immunomodulatory functions.

## Conclusion and Future Directions

**Evoxac** (cevimeline) is a potent muscarinic M3 receptor agonist with well-documented efficacy in alleviating the sicca symptoms of Sjögren's syndrome. Its role in autoimmune disease models is multifaceted. In models of Sjögren's syndrome, it primarily acts as a secretagogue, directly stimulating salivary and lacrimal gland secretion. However, the discovery of M3 receptors on T lymphocytes and their role in promoting pro-inflammatory cytokine production opens new avenues for understanding the broader immunomodulatory potential of cevimeline.

The contrasting findings in the CAIA model underscore the need for further research to delineate the precise effects of M3 receptor agonism on different immune cell subsets and in various autoimmune disease contexts. Future studies should focus on:

- Evaluating the long-term effects of cevimeline on the progression of glandular inflammation and destruction in Sjögren's syndrome models.
- Investigating the therapeutic potential of cevimeline in other T-cell-mediated autoimmune disease models, such as experimental autoimmune encephalomyelitis (EAE) for multiple sclerosis.
- Elucidating the downstream signaling pathways of M3 receptor activation in different immune cells to identify potential targets for more selective immunomodulatory therapies.

This technical guide provides a foundation for researchers and drug development professionals interested in the role of cholinergic signaling in autoimmunity and the potential applications of muscarinic agonists like **Evoxac** beyond symptomatic relief.

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## References

- 1. Cevimeline - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. A double-blind, randomized, placebo-controlled study of cevimeline in Sjögren's syndrome patients with xerostomia and keratoconjunctivitis sicca - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Cevimeline: Package Insert / Prescribing Information [[drugs.com](https://www.drugs.com)]
- 4. | BioWorld [[bioworld.com](https://bioworld.com)]
- 5. Temporal histological changes in lacrimal and major salivary glands in mouse models of Sjogren's syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 6. Temporal changes in salivary glands of non-obese diabetic mice as a model for Sjögren's syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 7. Impaired salivary gland function in NOD mice: association with changes in cytokine profile but not with histopathologic changes in the salivary gland - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
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